

Personal protective equipment for handling 2-Chloro-6-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 2-Chloro-6-methylpyrimidin-4-amine

Cat. No.: B076438

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Essential Safety and Disposal Plan for 2--Chloro-6-methylpyrimidin-4-amine

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides critical safety and logistical information for **2-Chloro-6-methylpyrimidin-4-amine** (CAS No. 5600-21-5), including personal protective equipment (PPE) protocols and disposal guidelines.^[1]

Chemical Hazards:

2-Chloro-6-methylpyrimidin-4-amine is considered hazardous.^[1] It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^[1] It is harmful if swallowed.^[2]

Hazard Identification and Personal Protective Equipment:

Proper PPE is essential to minimize exposure and ensure personal safety when handling this compound. The following table summarizes the required protective equipment.

Hazard Category	GHS Classification	Recommended Personal Protective Equipment
Skin Corrosion/Irritation	Category 2[1]	Gloves: Wear protective gloves. Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3] Protective Clothing: Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3]
Serious Eye Damage/Eye Irritation	Category 2[1]	Eye Protection: Use safety glasses with side-shields conforming to EN166 or NIOSH-approved standards.[3] Face Protection: In situations with a potential for splashing, a face shield should be worn in addition to safety glasses or goggles.[4][5]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1]	Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[6] This should be used in a well-ventilated area or outdoors.[1]
Acute Toxicity, Oral	Category 4[7]	General Hygiene: Wash hands thoroughly after handling.[1]

Do not eat, drink, or smoke
when using this product.[6]

Operational and Disposal Plans:

A systematic approach to handling and disposal is crucial for laboratory safety.

Handling Protocol:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust.[3] Ensure that eyewash stations and safety showers are close to the workstation.[1]
- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE as detailed in the table above.
- Dispensing: Carefully weigh and dispense the solid material, avoiding the creation of dust.
- Reactions: When used in reactions, ensure the setup is secure and contained.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[1] Remove and properly store or dispose of contaminated PPE.

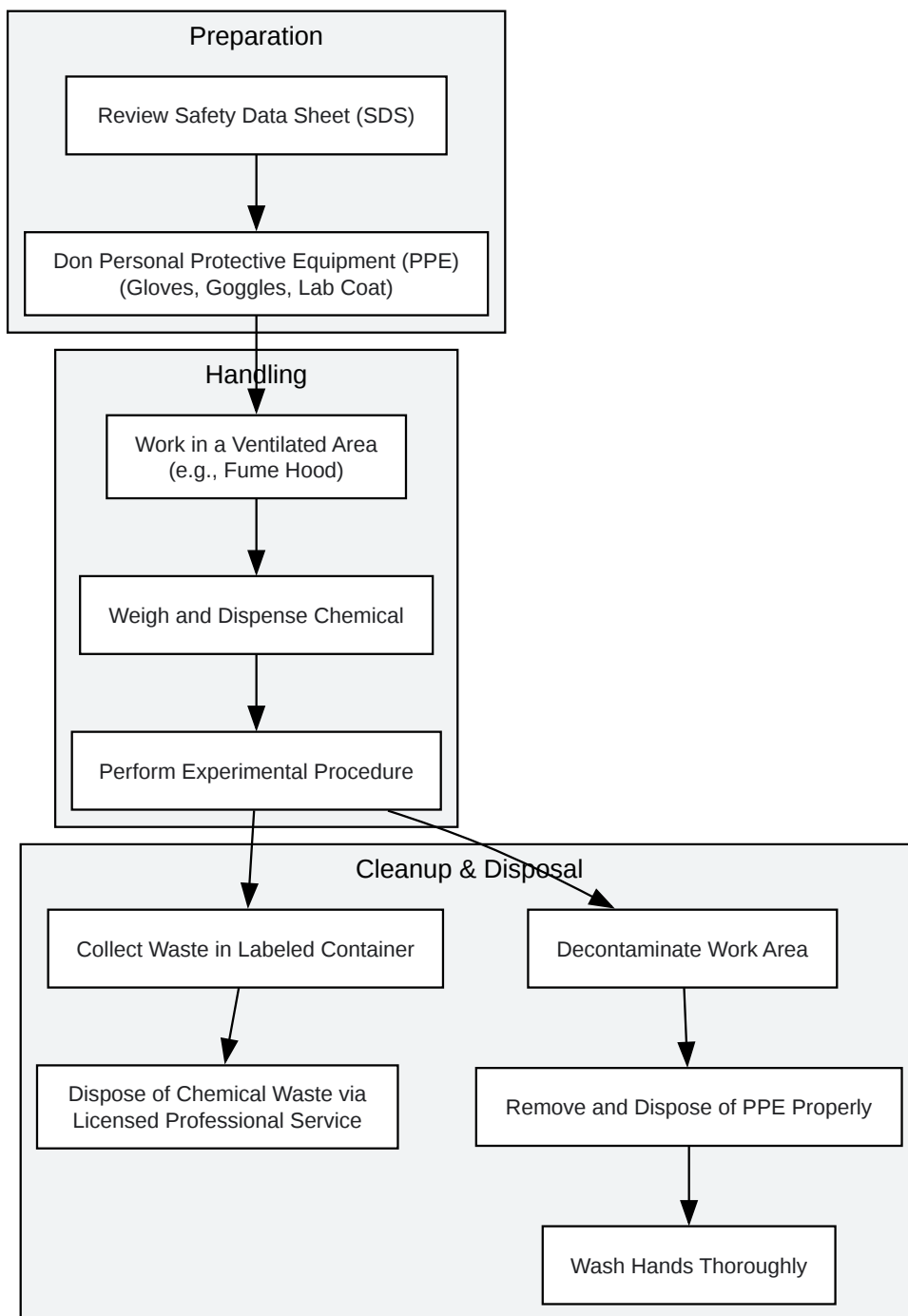
Disposal Protocol:

- Waste Collection: Collect waste material and any contaminated items (e.g., gloves, weighing paper) in a suitable, labeled, and closed container for disposal.[3]
- Waste Disposal: Dispose of the chemical waste and contaminated packaging through a licensed professional waste disposal service.[3] Do not allow the chemical to enter the environment.[1] Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow:

The following diagram illustrates the standard workflow for handling and disposing of **2-Chloro-6-methylpyrimidin-4-amine** in a laboratory setting.

Workflow for Handling and Disposal of 2-Chloro-6-methylpyrimidin-4-amine

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposal of **2-Chloro-6-methylpyrimidin-4-amine**.

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